

# Application Notes and Protocols for Reactive Blue 198 in Textile Dyeing

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## Compound of Interest

Compound Name: Reactive Blue 198

Cat. No.: B1167401

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These application notes provide a comprehensive guide to the use of C.I. **Reactive Blue 198**, a bright blue triphenodioxazine class reactive dye, for the dyeing of various textile substrates. The protocols detailed herein are intended for laboratory and research applications, providing a foundation for reproducible and high-quality dyeing outcomes. **Reactive Blue 198** is distinguished by its high-temperature stability and its ability to form robust covalent bonds with fibers, ensuring excellent colorfastness.<sup>[1][2][3]</sup>

## Physicochemical Properties

**Reactive Blue 198** is a water-soluble blue powder.<sup>[1][2][3][4]</sup> Key properties are summarized below:

Property	Value
C.I. Name	Reactive Blue 198
CAS Number	124448-55-1 <sup>[2][3]</sup>
Molecular Formula	C <sub>41</sub> H <sub>30</sub> Cl <sub>4</sub> N <sub>14</sub> Na <sub>4</sub> O <sub>14</sub> S <sub>4</sub> <sup>[3][4]</sup>
Appearance	Blue Powder <sup>[1][2][3][4]</sup>
Solubility in Water	60 g/L <sup>[1][3]</sup>

## Experimental Protocols

The following sections detail the necessary pre-treatment and dyeing protocols for cellulosic and protein fibers. Adherence to these methodologies is crucial for achieving optimal dyeing results.

### Pre-treatment of Textile Substrates

Proper pre-treatment is essential to remove impurities and ensure uniform dye uptake.<sup>[5]</sup>

- Cellulosic Fibers (Cotton, Viscose):
  - Desizing: For woven fabrics, remove sizing agents by treating with a suitable enzyme (e.g., amylase) according to the manufacturer's instructions.
  - Scouring: Boil the fabric for 1-2 hours in a solution containing 1-2 g/L sodium hydroxide and 1-2 g/L of a non-ionic detergent. This process removes natural waxes, oils, and other impurities.<sup>[6]</sup>
  - Bleaching (Optional): For brilliant white or pale shades, bleach the scoured fabric with a solution of hydrogen peroxide (2-5 ml/L) and a stabilizer at 80-95°C for 1-2 hours.
  - Neutralization and Rinsing: Thoroughly rinse the fabric with hot and then cold water until the pH is neutral.
- Protein Fibers (Silk, Wool):
  - Scouring (Degumming for Silk):
    - Silk: Treat the raw silk in a solution of 2-3 g/L neutral soap or a specialized degumming agent at 90-95°C for 1-2 hours to remove sericin.
    - Wool: Scour the wool fibers in a solution of 1-2 g/L non-ionic detergent and 1 g/L soda ash at 40-50°C for 30-45 minutes.
  - Rinsing: Rinse thoroughly with warm and then cold water to remove all scouring agents.

### Dyeing Protocols

The following are detailed protocols for exhaust and pad-batch dyeing methods.

This method is suitable for dyeing yarns and fabrics in loose form.

Table 1: Exhaust Dyeing Recipe for Cotton and Viscose

Component	Pale Shades (0.5% owf)	Medium Shades (2% owf)	Dark Shades (4% owf)
Reactive Blue 198 (% owf)	0.5	2.0	4.0
Glauber's Salt (g/L)	40-60	60-80	80-100
Soda Ash (g/L)	10-15	15-20	20-25
Liquor Ratio	1:15 - 1:20	1:15 - 1:20	1:15 - 1:20
Wetting Agent (g/L)	0.5 - 1.0	0.5 - 1.0	0.5 - 1.0
Sequestering Agent (g/L)	0.5 - 1.0	0.5 - 1.0	0.5 - 1.0

% owf (on weight of fabric)

Procedure:

- Set the dyebath at 40°C with the required amount of water, wetting agent, and sequestering agent.
- Add the pre-treated fabric and run for 10 minutes.
- Add the pre-dissolved **Reactive Blue 198** dye and run for 15 minutes.
- Gradually add the Glauber's salt over 20-30 minutes.
- Raise the temperature to 60-80°C at a rate of 1-2°C per minute.
- Run for 30-45 minutes to allow for dye exhaustion.

- Add the soda ash (dissolved separately) to the dyebath in two portions over 15-20 minutes to initiate fixation.
- Continue dyeing at 60-80°C for 45-60 minutes.
- Drain the dyebath and proceed to post-treatment.

This semi-continuous process is suitable for dyeing fabric in open-width form and is known for its efficiency in water and energy consumption.[\[7\]](#)[\[8\]](#)

Table 2: Cold Pad-Batch Dyeing Recipe for Cotton and Viscose

Component	Concentration (g/L)
Reactive Blue 198	10 - 40 (depending on shade)
Urea	50 - 100
Wetting Agent	1 - 2
Migration Inhibitor	10 - 20
Soda Ash	15 - 25
Caustic Soda (32.5%)	5 - 15

Procedure:

- Prepare the padding liquor by dissolving the dye, urea, wetting agent, and migration inhibitor in water.
- Just before padding, add the alkali (soda ash and caustic soda).
- Pad the fabric through the liquor at room temperature (20-30°C) with a liquor pick-up of 60-80%.
- Batch the padded fabric onto a roll and wrap it in plastic film to prevent drying and exposure to air.

- Store the batched fabric at room temperature for 12-24 hours, with slow rotation to prevent liquor migration.
- After batching, unroll the fabric and proceed to post-treatment.

Reactive dyes can be applied to protein fibers under acidic or neutral conditions.

Table 3: Dyeing Recipe for Silk and Wool

Component	Silk (Alkaline Method)	Wool (Acidic Method)
Reactive Blue 198 (% owf)	0.5 - 3.0	0.5 - 3.0
Glauber's Salt (g/L)	20 - 40	10 - 20
Soda Ash (g/L)	5 - 10	-
Acetic Acid (to pH)	-	4.5 - 5.5
Liquor Ratio	1:20 - 1:30	1:20 - 1:30
Leveling Agent (g/L)	0.5 - 1.0	0.5 - 1.0

Procedure for Silk (Alkaline Method):

- Set the dyebath at 40°C with water, leveling agent, and Glauber's salt.
- Add the pre-treated silk and run for 10 minutes.
- Add the pre-dissolved dye and run for 15 minutes.
- Raise the temperature to 60°C.
- Add the soda ash and continue dyeing for 45-60 minutes.[\[9\]](#)
- Drain and proceed to post-treatment.

Procedure for Wool (Acidic Method):

- Set the dyebath at 40°C with water and leveling agent.

- Adjust the pH to 4.5-5.5 with acetic acid.
- Add the pre-treated wool and run for 10 minutes.
- Add the pre-dissolved dye and Glauber's salt.
- Gradually raise the temperature to 85-95°C over 45-60 minutes.
- Continue dyeing at this temperature for 45-60 minutes.
- Allow the dyebath to cool slowly before draining and proceeding to post-treatment.

## Post-treatment (Washing and Soaping)

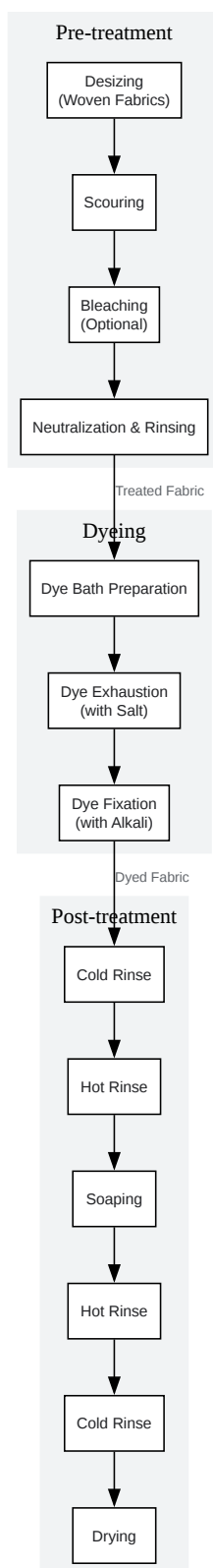
A thorough post-treatment is critical to remove unfixed and hydrolyzed dye, thereby ensuring high wet fastness properties.

Procedure:

- Cold Rinse: Rinse the dyed material thoroughly in cold running water to remove residual alkali and salt.
- Hot Rinse: Rinse with hot water (60-70°C).
- Soaping: Treat the material in a solution containing 1-2 g/L of a non-ionic detergent at 90-95°C for 15-20 minutes. This step is crucial for removing hydrolyzed dye.
- Hot Rinse: Rinse again with hot water (70-80°C).
- Cold Rinse: Final rinse with cold water.
- Drying: Dry the fabric at an appropriate temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the textile dyeing process using **Reactive Blue 198**.



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Caption: General workflow for textile dyeing with **Reactive Blue 198**.

## Data on Color Fastness

**Reactive Blue 198** exhibits good to excellent fastness properties on cellulosic fibers. The following table summarizes typical fastness ratings according to ISO standards.

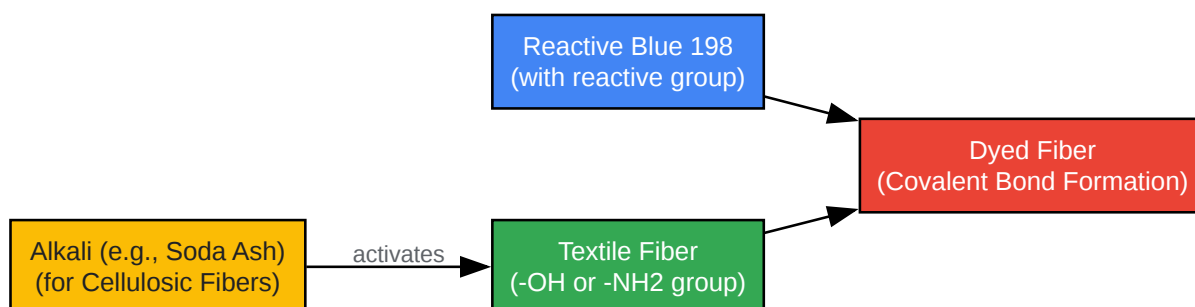
Table 4: Color Fastness Properties of **Reactive Blue 198** on Cotton

Fastness Test	ISO Standard	Rating (1-5)
Light Fastness	ISO 105-B02	4-5 <sup>[1]</sup>
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness	ISO 105-E04	4

(Note: Ratings can vary depending on the depth of shade and the specific dyeing process used.)

## Signaling Pathway of Dye-Fiber Interaction

The dyeing mechanism of **Reactive Blue 198** involves the formation of a covalent bond between the dye molecule and the hydroxyl groups of cellulosic fibers or the amino groups of protein fibers. This reaction is facilitated by alkaline conditions for cellulose and can occur under acidic or alkaline conditions for proteins.





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Caption: Simplified pathway of covalent bond formation between **Reactive Blue 198** and textile fibers.

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